

Dichloroiodomethane: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dichloroiodomethane*

Cat. No.: *B121522*

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IUPAC Name: dichloro(iodo)methane[1][2]

Synonyms: **Dichloroiodomethane** (DCIM), Chloriodoform (archaic), IDCM, iododichloromethane, Methane, dichloroiodo-[1]

This technical guide provides an in-depth overview of **dichloroiodomethane**, a trihalomethane of interest to researchers in environmental science, toxicology, and synthetic chemistry. This document outlines its chemical properties, provides detailed experimental protocols for its synthesis and analysis, and illustrates relevant chemical pathways and analytical workflows.

Core Chemical and Physical Properties

Dichloroiodomethane is a heavy, nonflammable, transparent pale yellow liquid with an odor similar to chloroform.[1] It is soluble in organic solvents such as acetone, diethyl ether, ethanol, and benzene, but only very slightly soluble in water.[1] The compound is known to decompose when exposed to air and light.[1]

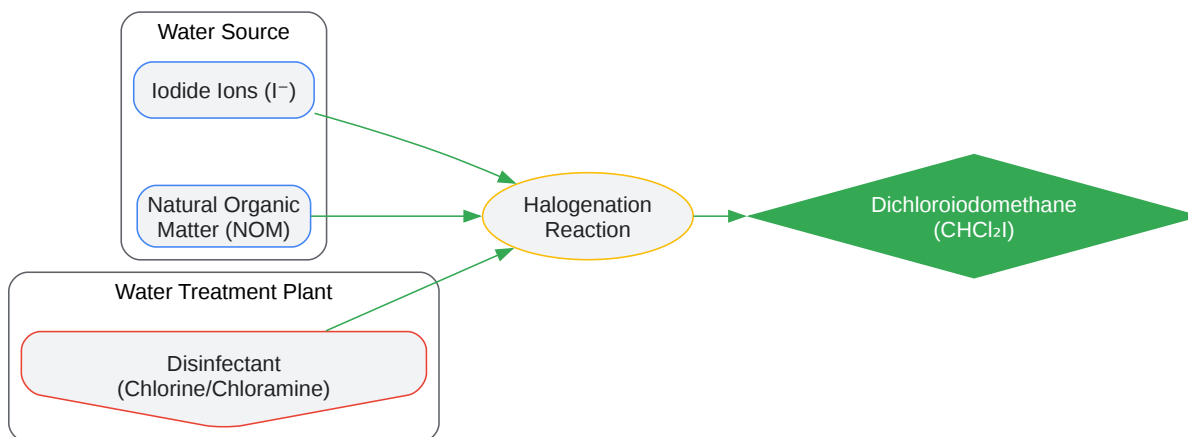
Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **dichloroiodomethane**.

Property	Value	Source(s)
Molecular Formula	CHCl ₂ I	[1]
Molecular Weight	210.83 g/mol	PubChem
Appearance	Pale yellow liquid	[1]
Boiling Point	128-131 °C at 760 mmHg	[1]
Density	2.422 g/cm ³	LookChem
Flash Point	31.2 °C	LookChem
Vapor Pressure	13.2 mmHg at 25 °C	LookChem
Refractive Index	1.584 - 1.588	LookChem
LogP	1.97 - 2.18	Guidechem, LookChem
Solubility in Water	Very slightly soluble	[1]
CAS Number	594-04-7	PubChem

Formation as a Disinfection Byproduct

Dichloroiodomethane is recognized as a disinfection byproduct (DBP) formed during water treatment processes.[1] Its formation is particularly noted in water sources containing iodide that are disinfected using chlorination or chloramination.[3] The presence of organic matter in the source water acts as a precursor for the formation of trihalomethanes, including **dichloroiodomethane**.[1]



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Formation of **Dichloroiodomethane** as a Disinfection Byproduct.

Experimental Protocols

Synthesis of Dichloroiodomethane

A common method for the laboratory synthesis of **dichloroiodomethane** involves the reaction of chloroform with sodium iodide.^[1] The following is a representative protocol.

Materials:

- Chloroform (CHCl_3)
- Sodium iodide (NaI)
- Acetone (anhydrous)
- Round-bottom flask

- Reflux condenser
- Heating mantle
- Separatory funnel
- Dichloromethane (for extraction)
- Anhydrous magnesium sulfate
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve sodium iodide in anhydrous acetone.
- Add chloroform to the flask. The molar ratio of sodium iodide to chloroform should be approximately 1.5:1.
- Heat the mixture to reflux and maintain for 24-48 hours. The reaction progress can be monitored by gas chromatography.
- After cooling to room temperature, pour the reaction mixture into a separatory funnel containing deionized water.
- Extract the aqueous layer three times with dichloromethane.
- Combine the organic extracts and wash with a 5% aqueous solution of sodium thiosulfate to remove any remaining iodine, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **dichloriodomethane**.

Analytical Determination by GC-MS

The quantification of trace levels of **dichloroiodomethane** in environmental or biological samples is typically performed using gas chromatography-mass spectrometry (GC-MS), often coupled with a sample preparation technique like solid-phase microextraction (SPME).^{[3][4]}

Instrumentation and Consumables:

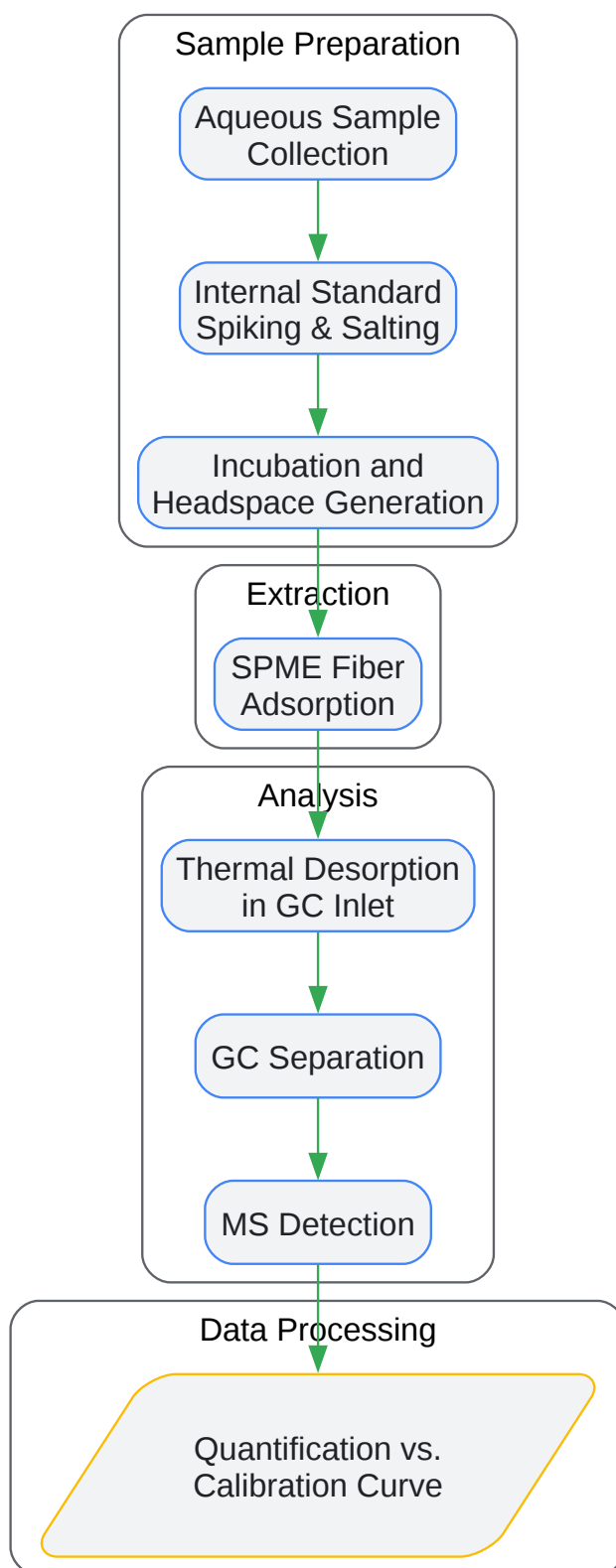
- Gas chromatograph with a mass selective detector (GC-MS)
- SPME autosampler and fibers (e.g., polydimethylsiloxane/divinylbenzene)
- Capillary GC column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m)
- Helium carrier gas (ultra-high purity)
- Headspace vials with septa

GC-MS Parameters (Representative):

- Injector Temperature: 250 °C
- Injection Mode: Splitless
- Oven Program: Initial temperature of 40 °C, hold for 2 minutes, ramp to 200 °C at 10 °C/min, hold for 5 minutes.
- Carrier Gas Flow: 1.0 mL/min (constant flow)
- MS Transfer Line Temperature: 280 °C
- MS Ion Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Mode: Selected Ion Monitoring (SIM) or Full Scan (m/z 40-300)
- SIM Ions for **Dichloroiodomethane**: m/z 83, 85, 175, 210 (quantification ion in bold)

Sample Preparation and Analysis Workflow:

- Collect the aqueous sample (e.g., drinking water) in a headspace vial.
- Add a known amount of an internal standard (e.g., deuterated **dichloriodomethane**) and a salting-out agent (e.g., sodium chloride).
- Seal the vial and place it in the autosampler tray.
- Incubate the sample at a controlled temperature (e.g., 60 °C) with agitation to facilitate the partitioning of analytes into the headspace.
- Expose the SPME fiber to the headspace for a defined period to adsorb the analytes.
- Retract the fiber and inject it into the GC inlet for thermal desorption of the analytes onto the column.
- Initiate the GC-MS analysis.
- Quantify the concentration of **dichloriodomethane** by comparing the peak area of the analyte to that of the internal standard against a calibration curve.



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Analytical Workflow for **Dichloroiodomethane** Determination by SPME-GC-MS.

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